

# Personal protective equipment for handling Neflamapimod

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## Compound of Interest

Compound Name: Neflamapimod

Cat. No.: B1684350

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## Essential Safety and Handling Guide for Neflamapimod

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **Neflamapimod** (also known as VX-745), a potent and selective p38 $\alpha$  kinase inhibitor. Adherence to these guidelines is essential to ensure a safe laboratory environment and to minimize risks to personnel.

## Hazard Identification and Classification

**Neflamapimod** is classified under the Globally Harmonized System (GHS) with the following hazards.<sup>[1]</sup>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning<sup>[1]</sup>

Pictogram:<sup>[1]</sup>

- GHS07: Exclamation Mark

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Neflamapimod** to prevent exposure.

PPE Type	Specification
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves (chemically resistant)
Skin and Body Protection	Impervious clothing, such as a lab coat
Respiratory Protection	A suitable respirator should be used, especially when handling the powder form or if ventilation is inadequate

## Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Neflamapimod** and ensuring a safe working environment.

**Handling:**

- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Prevent contact with eyes and skin.[\[1\]](#)
- Work in a well-ventilated area, preferably with an appropriate exhaust ventilation system.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **Neflamapimod** is handled.[\[1\]](#)
- Wash hands thoroughly after handling the compound.[\[1\]](#)

**Storage:**

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- The recommended storage temperature for the powder form is -20°C.[\[1\]](#)

## Emergency Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is necessary.

Emergency Situation	First Aid and Response Measures
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
If on Skin	Wash the affected area with plenty of soap and water.[1] Remove contaminated clothing and wash it before reuse.[1]
If Inhaled	Move the person to fresh air and keep them in a position comfortable for breathing.[1] Seek medical attention if respiratory symptoms occur.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.
Spill	Evacuate personnel from the immediate area. Use full personal protective equipment.[1] Absorb spills with an inert, non-combustible material (e.g., sand, earth, universal binder).[1] Collect the absorbed material and place it in a suitable, labeled container for disposal. Decontaminate the spill area and any equipment used with a suitable solvent (e.g., alcohol) followed by cleaning with a detergent solution. [1][2]

## Disposal Plan

As an investigational drug, **Neflamapimod** and any contaminated materials must be treated as hazardous waste.

General Principles:

- All waste containing **Neflamapimod** should be collected in dedicated, sealed, and clearly labeled hazardous waste containers.

- Do not mix with non-hazardous waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.

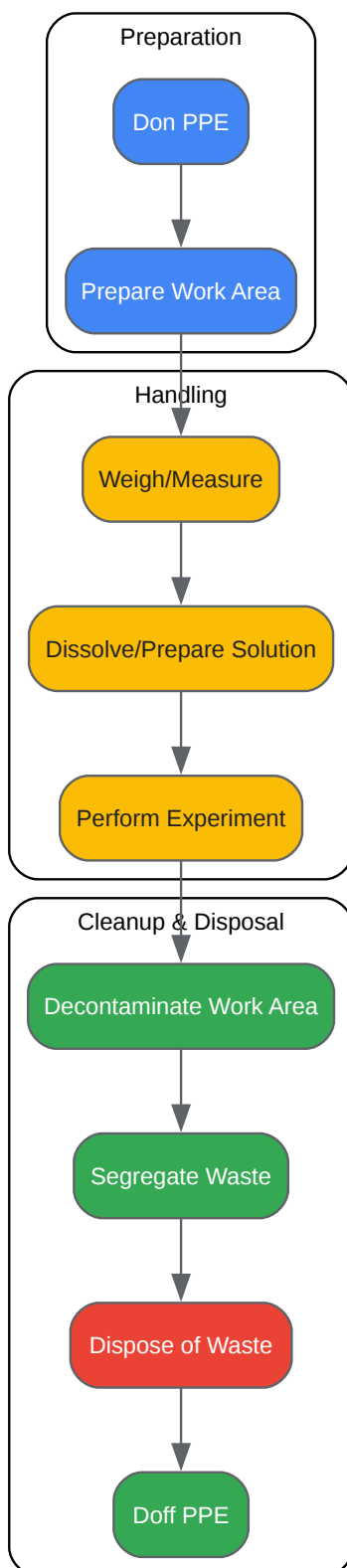
#### Waste Streams:

- Solid Waste: Collect unused **Neflamapimod** powder, contaminated labware (e.g., pipette tips, tubes), and used PPE in a designated hazardous waste container.
- Liquid Waste: Collect all solutions containing **Neflamapimod** in a sealed, labeled hazardous liquid waste container. If organic solvents are used, the waste should be collected in a container specifically for flammable organic waste.<sup>[3]</sup>
- Sharps: Any sharps contaminated with **Neflamapimod** must be disposed of in a puncture-resistant sharps container labeled as hazardous waste.

#### Final Disposal:

- Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.<sup>[3][4]</sup>

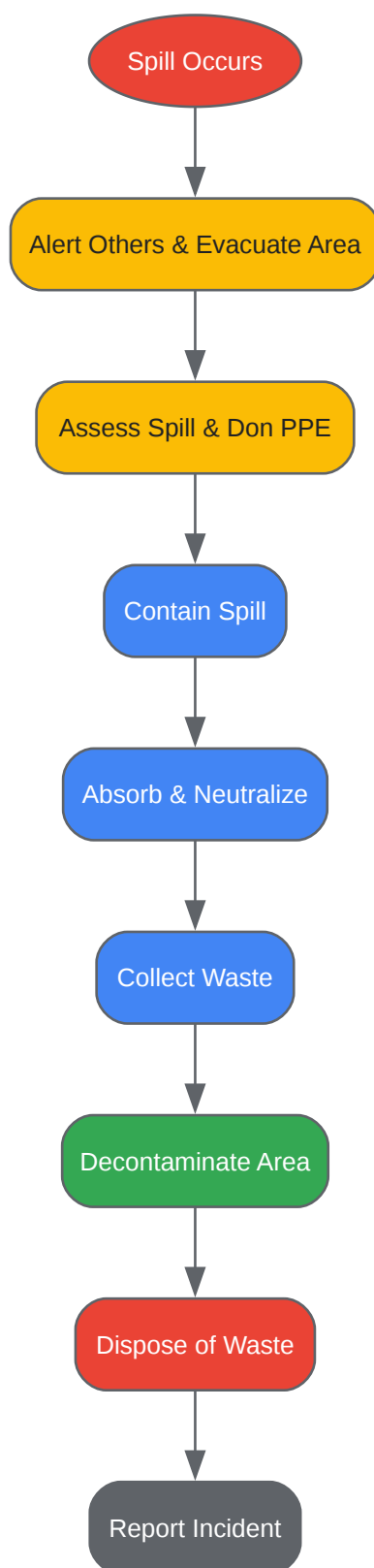
## Visual Workflow for Handling Neflamapimod



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Caption: Standard workflow for safely handling **Neflamapimod** in a laboratory setting.

## Emergency Spill Response Workflow



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Caption: Step-by-step procedure for responding to a **Neflamapimod** spill.

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